

How to address acquired resistance to FN-1501 in cell lines

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Compound of Interest

Compound Name: FN-1501

Cat. No.: B607522

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Technical Support Center: FN-1501 Acquired Resistance

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering acquired resistance to **FN-1501** in cell lines.

Frequently Asked Questions (FAQs)

Q1: What is FN-1501 and what is its mechanism of action?

FN-1501 is a small molecule multi-kinase inhibitor with potent activity against FMS-like tyrosine kinase 3 (FLT3) and cyclin-dependent kinases (CDK) 2, 4, and 6.^{[1][2]} By inhibiting these kinases, **FN-1501** can disrupt cell cycle regulation and proliferation, leading to apoptosis in cancer cells that overexpress these targets.^{[1][2]} It has demonstrated anti-tumor activity in various preclinical models and is being investigated in clinical trials for both solid tumors and acute myeloid leukemia (AML).^{[3][4][5]}

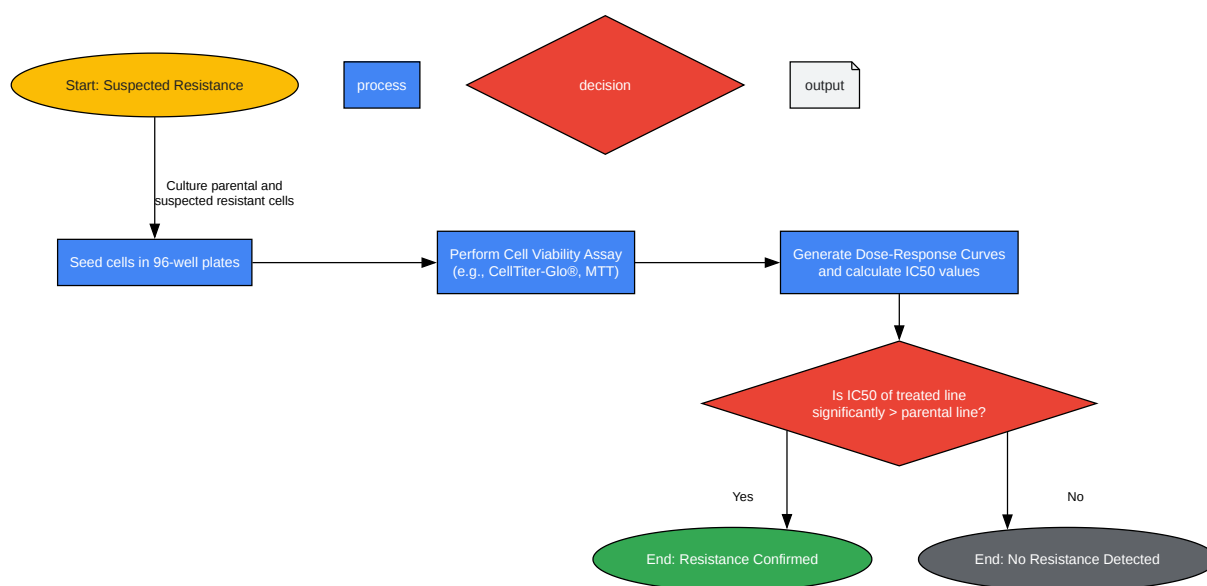
Table 1: Inhibitory Activity of **FN-1501**

The following table summarizes the half-maximal inhibitory concentration (IC₅₀) and growth inhibition (GI₅₀) values for **FN-1501** against specific kinases and various tumor cell lines.

Target / Cell Line	Assay Type	Value (nM)	Reference
Kinases			
FLT3	IC ₅₀	0.28	[6]
CDK4/cyclin D1	IC ₅₀	0.85	[6]
CDK6/cyclin D1	IC ₅₀	1.96	[6]
CDK2/cyclin A	IC ₅₀	2.47	[6]
Cell Lines			
RS4;11 (AML)	GI ₅₀	0.05	[6]
HCT-116 (Colon)	GI ₅₀	0.09	[6]
NCI-H82 (Lung)	GI ₅₀	0.11	[6]
MGC803 (Gastric)	GI ₅₀	0.37	[6]
MCF-7 (Breast)	GI ₅₀	2.84	[6]

Q2: My cell line is showing reduced sensitivity to **FN-1501**. How do I confirm acquired resistance?

The definitive method to confirm acquired resistance is to compare the half-maximal inhibitory concentration (IC₅₀) of **FN-1501** in your treated cell line against the original, parental (sensitive) cell line.^[7] A significant increase in the IC₅₀ value indicates the development of resistance. This is typically achieved by performing a dose-response experiment using a cell viability assay.



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